

Green Synthesis of 4-Nitro-1H-pyrazole-3-carbonitrile: Application Notes and Protocols

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Compound of Interest

Compound Name: 4-nitro-1H-pyrazole-3-carbonitrile

Cat. No.: B1347220

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Introduction

4-Nitro-1H-pyrazole-3-carbonitrile is a valuable heterocyclic building block in medicinal chemistry and materials science, serving as a key intermediate for the synthesis of various bioactive molecules and functional materials. Traditional synthetic routes often rely on harsh reagents and volatile organic solvents, posing environmental and safety concerns. This document outlines detailed protocols for the green synthesis of **4-nitro-1H-pyrazole-3-carbonitrile**, focusing on methods that reduce waste, improve energy efficiency, and utilize less hazardous materials. The primary approach detailed is a two-step synthesis involving the formation of 1H-pyrazole-3-carbonitrile followed by a regioselective nitration. Green alternatives, including microwave-assisted and solvent-free reaction conditions, are presented alongside conventional methods for comparison.

Synthetic Pathways Overview

The synthesis of **4-nitro-1H-pyrazole-3-carbonitrile** can be approached via two main logical steps. The first is the construction of the pyrazole-3-carbonitrile core, followed by the introduction of the nitro group at the C4 position. This document provides protocols for both a conventional and a green approach to these steps.

Step 1: Synthesis of 1H-Pyrazole-3-carbonitrile

1H-Pyrazole-3-carboxamide

Dehydration

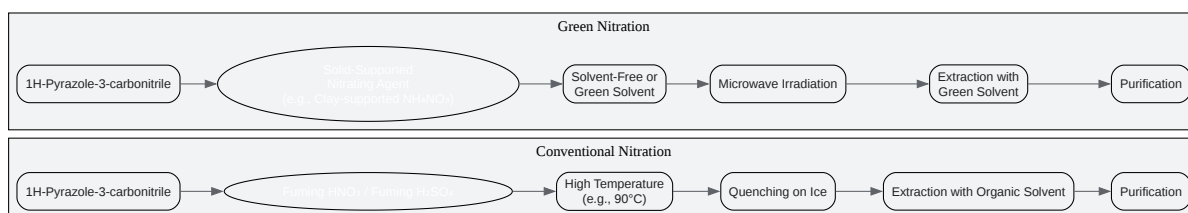
1H-Pyrazole-3-carbonitrile

Step 2: Nitration

1H-Pyrazole-3-carbonitrile

Nitrating Agent

4-Nitro-1H-pyrazole-3-carbonitrile



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